

N-(Amino-peg3)-n-bis(peg3-acid) molecular weight and formula

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Compound of Interest

Compound Name: N-(Amino-peg3)-n-bis(peg3-acid)

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A Technical Guide to N-(Amino-PEG3)-N-bis(PEG3-acid)

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical specifications for the heterotrifunctional, polyethylene glycol (PEG)-based linker, **N-(Amino-PEG3)-N-bis(PEG3-acid)**. This molecule is of significant interest in bioconjugation, targeted drug delivery, and particularly in the synthesis of Proteolysis Targeting Chimeras (PROTACs).[1] Its structure features a central tertiary amine, providing a branch point for three distinct PEG arms: one terminating in a primary amine and two terminating in carboxylic acids.

This trifunctional nature allows for the sequential or orthogonal conjugation of different molecules. The terminal primary amine is reactive towards activated esters (like NHS esters) and carbonyls, while the two carboxylic acid groups can be activated (e.g., with EDC or HATU) to form stable amide bonds with primary amines on biomolecules.[2][3] The hydrophilic PEG chains enhance the solubility of the resulting conjugate in aqueous media.[3]

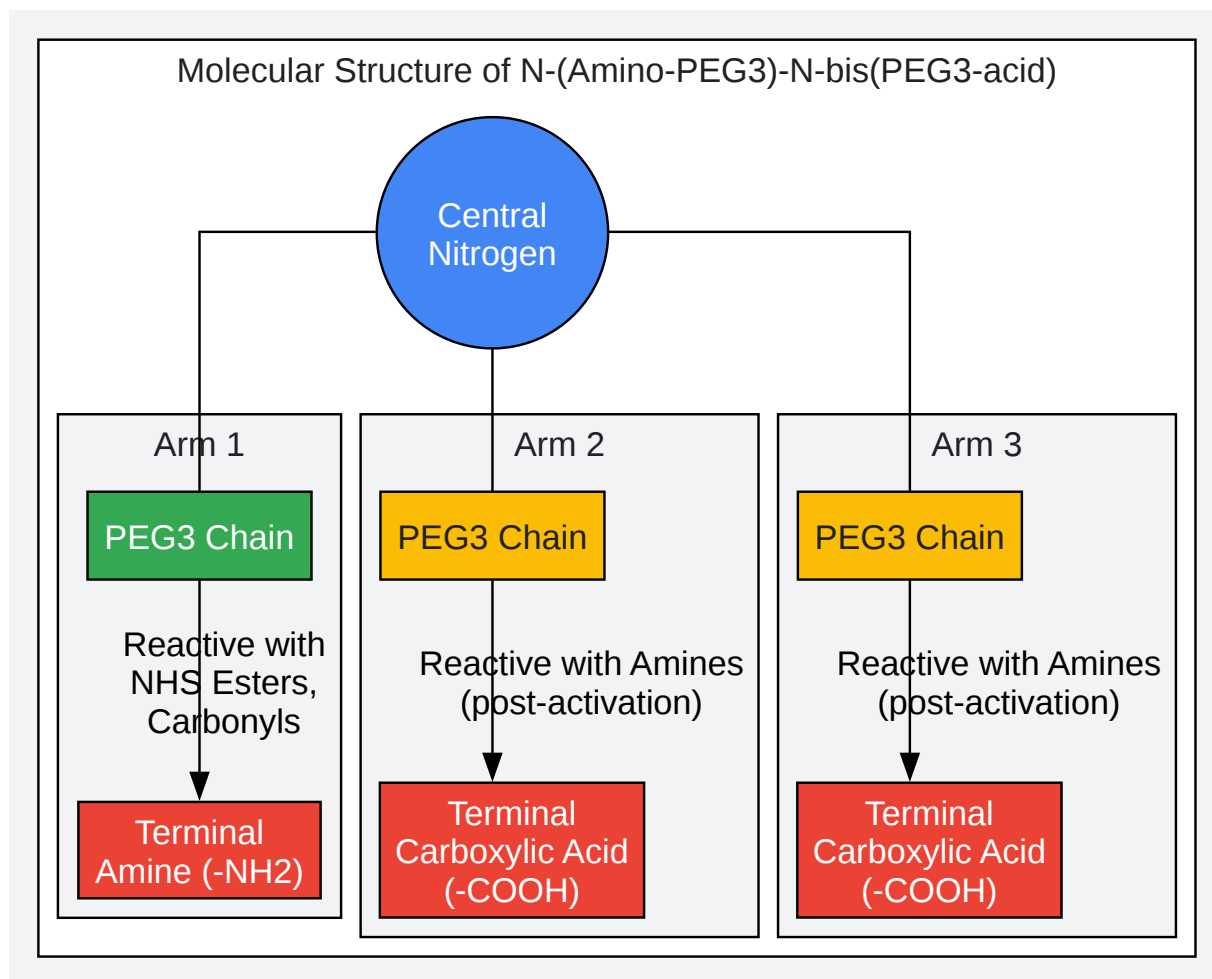
Core Physicochemical Properties

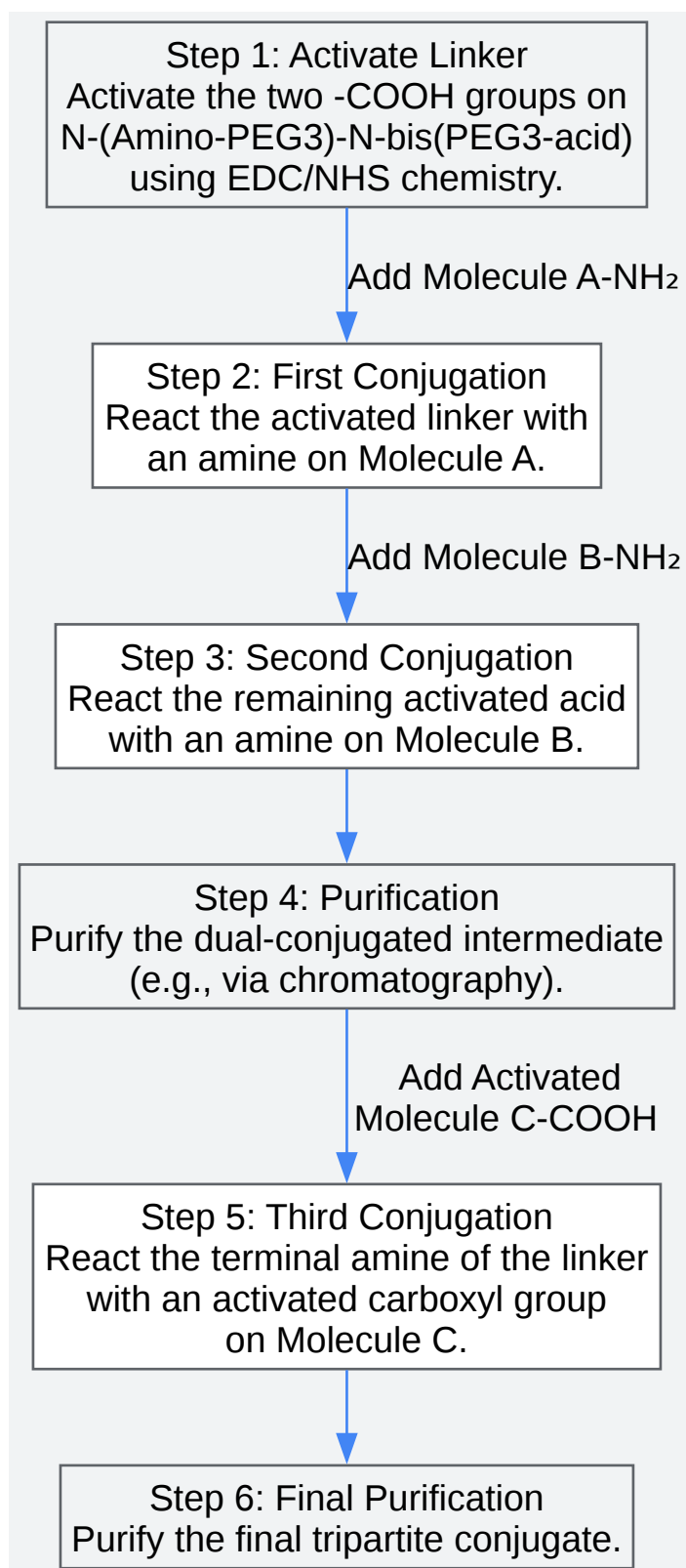
The fundamental properties of **N-(Amino-PEG3)-N-bis(PEG3-acid)** and its common salt form are summarized below. Data is aggregated from multiple chemical suppliers to provide a comprehensive overview.

Property	Value	Source(s)
Chemical Formula	C ₂₆ H ₅₂ N ₂ O ₁₃	[1] [2] [3] [4]
Molecular Weight	600.7 g/mol (as free base)	[1] [2] [3] [4]
CAS Number	2055042-59-4	[1] [3] [4]
Purity	Typically >96%	[3] [4]
Common Form	HCl Salt	[2] [3]
Solubility	Soluble in Water, DMSO, DMF	[3]
Storage Condition	Recommended at -20°C	[3]

Molecular Architecture and Reactivity

The unique structure of this linker dictates its utility in creating complex molecular constructs. The central nitrogen atom serves as a scaffold for three PEG3 arms, each presenting a distinct functional group for conjugation.





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